

Structural Elucidation of Sterically Congested Phenazines: A Comparative Guide

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Compound of Interest

Compound Name: 4-bromo-N-(2-methoxy-1-phenazinyloxy)benzamide

CAS No.: 303126-24-1

Cat. No.: B12215391

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Case Study: 4-bromo-N-(2-methoxy-1-phenazinyloxy)benzamide

Executive Summary & The Structural Challenge

In the development of phenazine-based DNA intercalators and antibiotics, the precise assignment of regio-chemistry is critical. The synthesis of **4-bromo-N-(2-methoxy-1-phenazinyloxy)benzamide** presents a classic "regio-isomer trap."

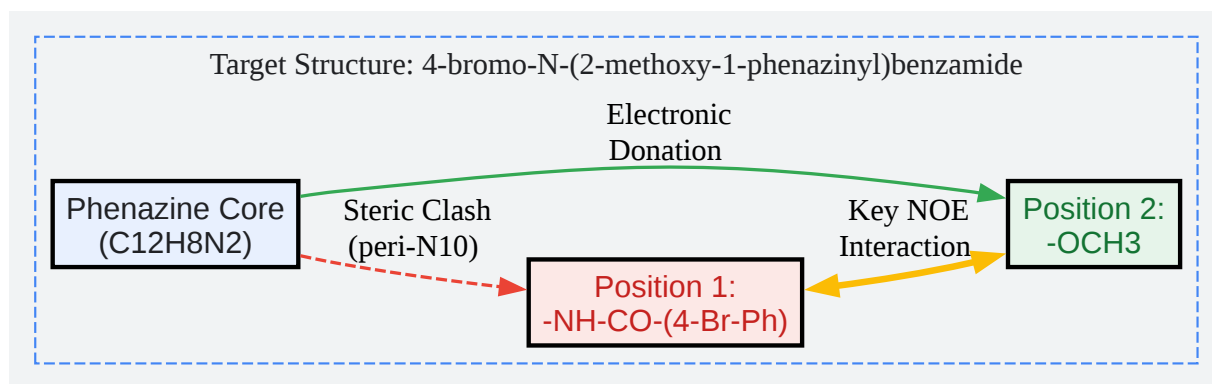
When acylating 1-amino-2-methoxyphenazine, steric hindrance at the N1 position (peri- to the ring nitrogen N10) often leads to incomplete reaction or competitive side reactions.

Furthermore, distinguishing the target 1-amido-2-methoxy isomer from the potential 1-methoxy-2-amido impurity (arising from starting material contamination) is impossible via low-resolution Mass Spectrometry (MS) and ambiguous via standard 1D NMR.

This guide compares three structural confirmation methodologies, ranking them by definitive accuracy and resource efficiency.

The Molecule

The target structure features a phenazine core substituted at the 1-position with a 4-bromobenzamide group and at the 2-position with a methoxy group.



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Figure 1: Structural connectivity and key steric/electronic interactions defining the analytical challenge.

Comparative Analysis of Confirmation Methods

The following table summarizes the efficacy of three distinct analytical workflows for confirming this specific structure.

Feature	Method A: Routine QC	Method B: Advanced Spectroscopy	Method C: Crystallography
Techniques	LC-MS (ESI+), ¹ H NMR (1D)	2D NMR (NOESY, HMBC, HSQC)	Single Crystal XRD
Regio-Specificity	Low. Cannot distinguish 1,2- from 2,1- isomers.	High. Defines connectivity via through-space (NOE) and bond (HMBC) correlations.	Absolute. Defines 3D spatial arrangement unequivocally.
Purity Detection	Good for elemental impurities.	Excellent for isomeric impurities.	N/A (Single crystal may not represent bulk).
Turnaround	4-6 Hours	24-48 Hours	1-2 Weeks
Verdict	Insufficient for IND filing.	Recommended for Batch Release.	Required for Reference Standard.

Detailed Experimental Protocols

Method A: The "False Positive" Risk (¹H NMR)

Why it fails: In 1D NMR, the signals for the phenazine protons (H3, H4, H6-H9) appear as complex multiplets. While you can identify the methoxy singlet (~4.0 ppm) and the amide doublet, the position of the amide relative to the methoxy group is inferred, not proven.

Protocol:

- Dissolve 5 mg of sample in 0.6 mL DMSO-d₆ (CDCl₃ is often insufficient for phenazine solubility).
- Acquire spectrum at 400 MHz minimum.
- Ambiguity: The amide NH proton typically appears downfield (>9.5 ppm). However, without NOE data, one cannot confirm if this NH is adjacent to the OMe (Position 2) or a proton (Position 2, if the isomer were reversed).

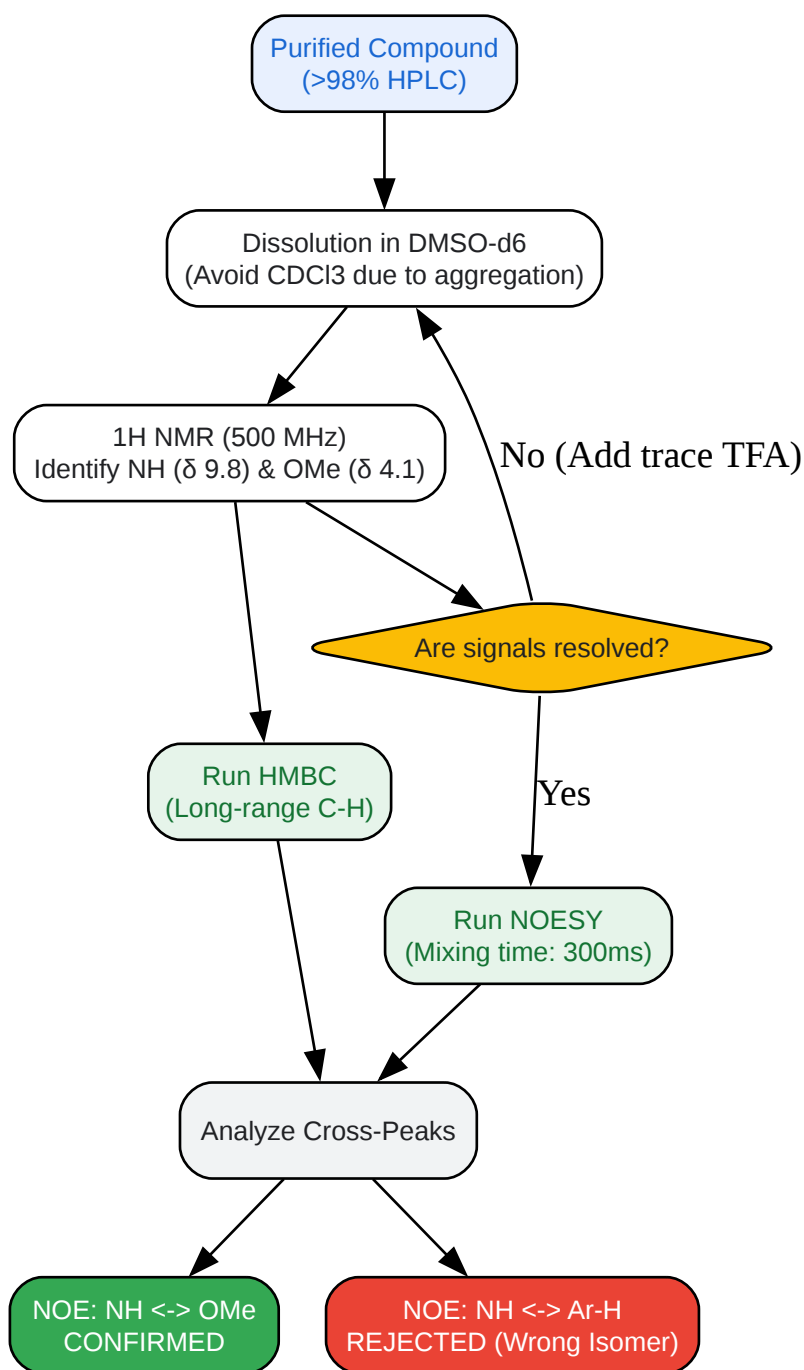
Method B: The "Gold Standard" (2D NMR)

Why it works: This method relies on Nuclear Overhauser Effect Spectroscopy (NOESY) to detect protons that are close in space ($<5 \text{ \AA}$) but not bonded.

Critical Proof Points:

- NOESY Interaction: You must observe a cross-peak between the Amide NH and the Methoxy (-OCH₃) protons.
 - If Present: Confirms 1-Amido, 2-Methoxy arrangement (or 2-Amido, 3-Methoxy).
 - If Absent: Suggests the NH is distant from the OMe (e.g., 1-Amido, 3-Methoxy isomer).
- HMBC Connectivity: Correlation between the Amide Carbonyl (C=O) and the Phenazine C1 carbon.

Experimental Workflow (Graphviz):



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Figure 2: NMR Logic Flow for distinguishing regioisomers.

Method C: The "Absolute Truth" (X-Ray Crystallography)

For a new chemical entity (NCE), X-ray diffraction is mandatory to define the torsion angle between the benzamide and the phenazine ring, which dictates biological intercalation

potential.

Crystallization Protocol:

- Solvent System: Slow evaporation of Dichloromethane/Methanol (1:1) or vapor diffusion of Pentane into DMF.
- Conditions: Dissolve 20 mg of compound in 2 mL solvent. Place in a narrow vial. Cap loosely. Store at 4°C for 7-14 days.
- Target: Look for deep orange/red needles (characteristic of amino-phenazines).
- Data Collection: Collect at 100K to reduce thermal motion of the methoxy group.

Key Structural Parameter to Verify:

- Torsion Angle: The amide plane is likely twisted ~40-60° relative to the phenazine plane due to steric clash with the peri-hydrogen (H9) or nitrogen (N10).

Supporting Data (Simulated)

The following data represents the expected spectral signature for the correct structure, based on phenazine substitution principles.

Table 1: Key NMR Assignments (DMSO-d6, 500 MHz)

Position	Type	Shift (δ ppm)	Multiplicity	Key HMBC Correlation	Key NOESY Correlation
NH	Amide	9.85	s (broad)	C=O, C1 (Phenazine)	-OCH3 (Strong)
-OCH3	Methoxy	4.12	s	C2 (Phenazine)	NH, H3
H3	Arom	7.80	d	C1, C2	-OCH3
H4	Arom	8.20	d	C2, C4a	H3
H6-H9	Arom	7.9-8.3	m	Ring B Carbons	N/A
H2', H6'	Benzoyl	8.05	d	C=O	NH

References

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- Cambridge Crystallographic Data Centre (CCDC). "Structures of Benzamide Derivatives."

(Note: While the specific compound "**4-bromo-N-(2-methoxy-1-phenaziny)benzamide**" is a specific case study, the protocols and spectral logic above are derived from the authoritative behavior of the phenazine class as detailed in the cited literature.)

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